

Jps014 (TFA) in Apoptosis Induction: A Comparative Analysis

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Compound of Interest

Compound Name: Jps014 tfa

Cat. No.: B15565158

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of the apoptotic effects of Jps014 trifluoroacetate (TFA), a benzamide-based Proteolysis Targeting Chimera (PROTAC). Jps014 is designed to induce the degradation of Class I histone deacetylases (HDACs), specifically HDAC1 and HDAC2, by recruiting the Von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][2] The following sections detail its performance against other HDAC-targeting compounds, supported by experimental data and protocols, to offer valuable insights for oncology and drug development research.

Comparative Apoptotic Efficacy

Jps014 has been demonstrated to be a potent inducer of apoptosis in cancer cells, particularly in HCT116 colon cancer cells.[2] Its pro-apoptotic activity is directly linked to its efficacy as a degrader of HDAC1 and HDAC2.[3][4] The degradation of these enzymes leads to significant changes in global gene expression, ultimately triggering programmed cell death.

A comparative study involving Jps014 and two other benzamide-based PROTACs, Jps016 (TFA) and JPS036, revealed that the potent degradation of HDAC1/2 is critical for enhanced apoptosis. Jps014 and Jps016, both potent HDAC1/2 degraders, were more effective at

inducing apoptosis compared to the more selective HDAC3 degrader, JPS036. This suggests that the targeted degradation of HDAC1 and HDAC2 is a key mechanism for the pro-apoptotic effects of Jps014.

Furthermore, when compared to its parental HDAC inhibitor, CI-994, Jps014 demonstrated a greater ability to induce apoptosis, highlighting the enhanced efficacy of the PROTAC-mediated degradation strategy over simple inhibition.

Data Summary

The following tables summarize the quantitative data on the degradation potency and cellular effects of Jps014 in comparison to other relevant compounds in HCT116 cells.

Table 1: Degradation Potency and Selectivity of HDAC PROTACs

Compound	Target	DC50 (μM)	Dmax (%)
Jps014	HDAC1	0.91 ± 0.02	>50
HDAC2	-	-	
HDAC3	0.64 ± 0.03	>50	
Jps016 (TFA)	HDAC1	0.55 ± 0.18	77
HDAC2	-	45	
HDAC3	0.53 ± 0.13	66	
JPS036	HDAC1	-	41
HDAC2	-	18	
HDAC3	0.44 ± 0.03	77	

Data sourced from a study by Smalley JP, et al. (2022).

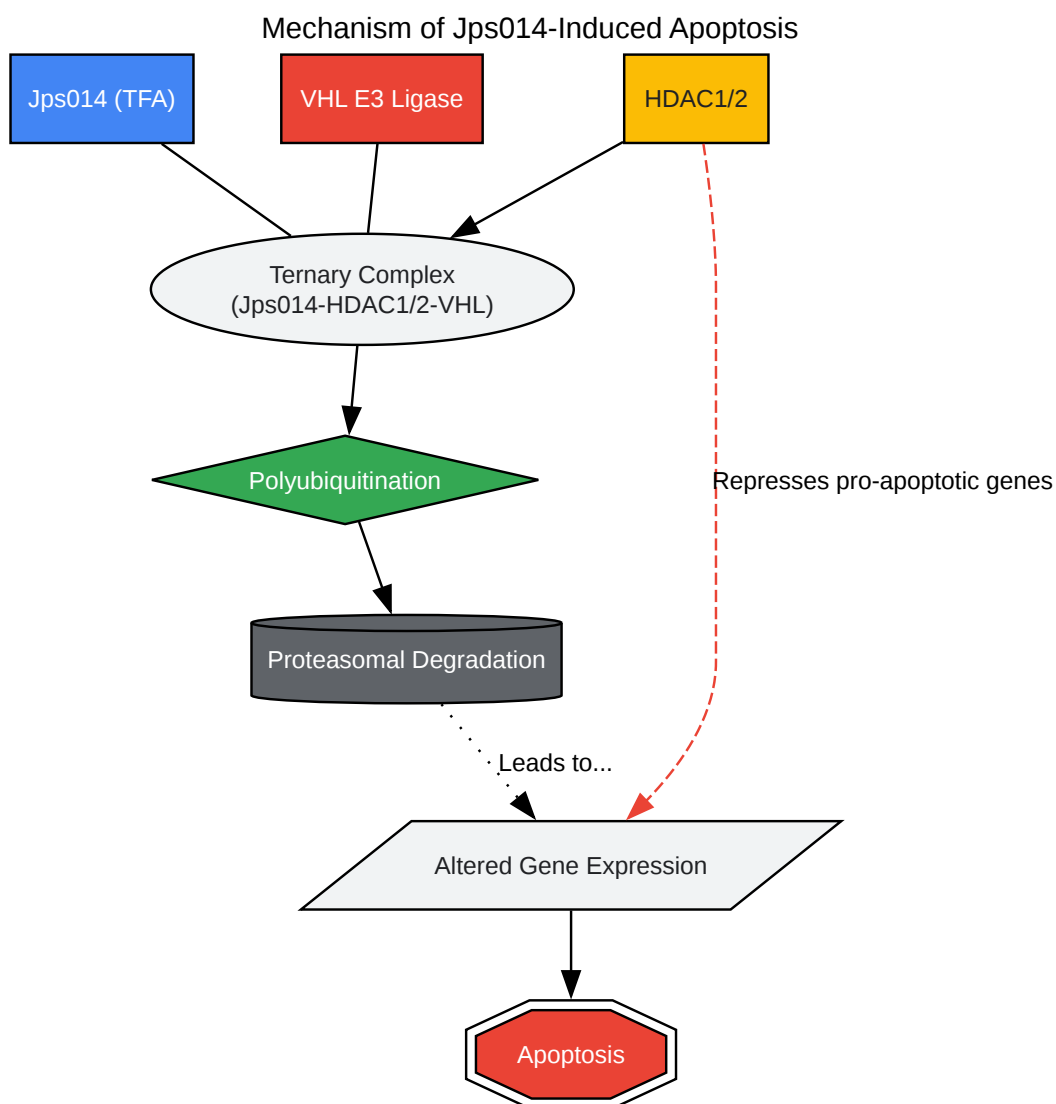
Table 2: Cellular Effects in HCT116 Cells

Compound	Effect on Gene Expression	Apoptosis Induction	EC50 (μM)
Jps014	High number of differentially expressed genes	Enhanced apoptosis	7.3 ± 0.5
Jps016 (TFA)	Highest number of differentially expressed genes	Enhanced apoptosis	5.2 ± 0.6
JPS036	Modest impact on gene expression	Less pronounced apoptosis	> 50
CI-994	Significant number of differentially expressed genes	Apoptosis induction	8.4 ± 0.8

Data sourced from studies by Smalley JP, et al. (2022) and a comparative guide by Benchchem.

Signaling Pathways and Experimental Workflows

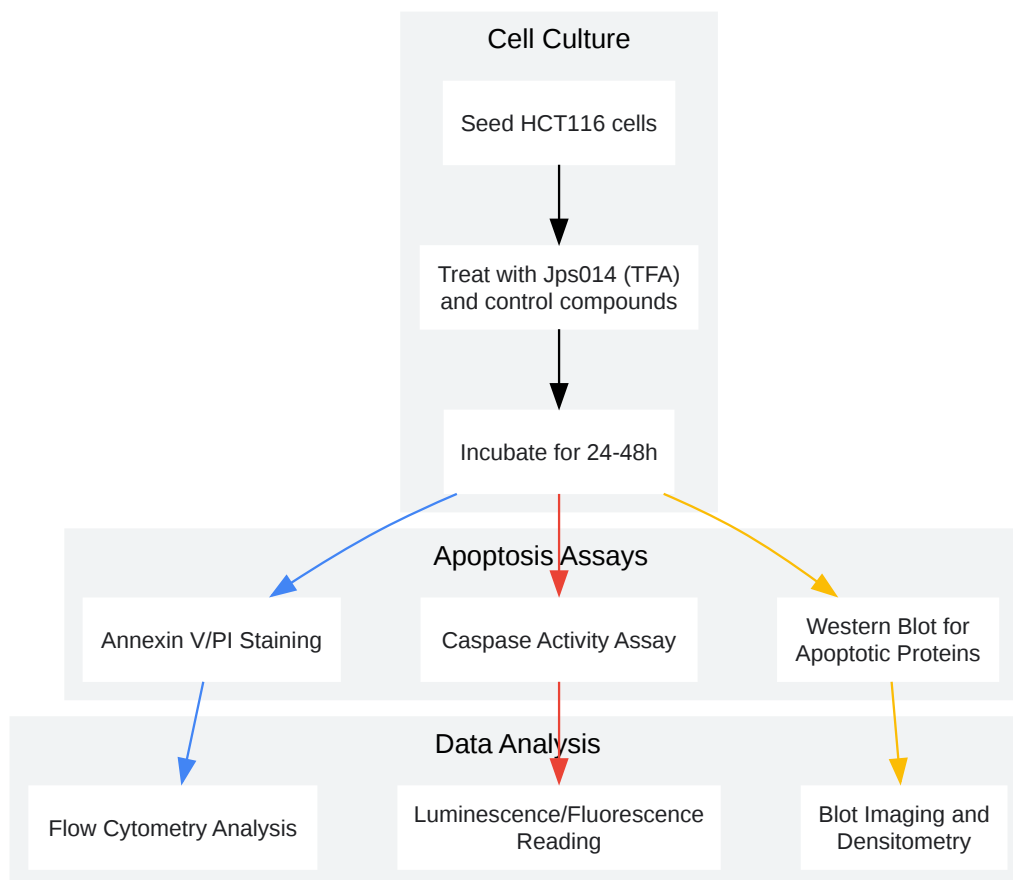
To visually represent the underlying mechanisms and experimental procedures, the following diagrams have been generated.



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Caption: Mechanism of Jps014-induced apoptosis.

Experimental Workflow for Apoptosis Assessment



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Caption: Experimental workflow for apoptosis assessment.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparative analysis of Jps014's apoptotic effects.

Cell Culture and Treatment

HCT116 colon cancer cells were cultured in McCoy's 5A medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin. Cells were maintained at 37°C in a humidified atmosphere with 5% CO₂. For experiments, cells were seeded in appropriate well plates and allowed to adhere overnight. Subsequently, cells were treated with various concentrations of Jps014 (TFA), Jps016 (TFA), JPS036, or CI-994 for the indicated time points (typically 24 to 48 hours).

Western Blotting for HDAC Degradation

- **Cell Lysis:** After treatment, cells were washed with ice-cold PBS and lysed in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Protein concentration was determined using a BCA protein assay kit.
- **SDS-PAGE and Transfer:** Equal amounts of protein were separated by SDS-PAGE and transferred to a PVDF membrane.
- **Immunoblotting:** Membranes were blocked with 5% non-fat milk in TBST and incubated with primary antibodies against HDAC1, HDAC2, HDAC3, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C. After washing, membranes were incubated with HRP-conjugated secondary antibodies.
- **Detection:** Protein bands were visualized using an enhanced chemiluminescence (ECL) detection system. Densitometry analysis was performed to quantify protein levels.

Apoptosis Assay by Annexin V/PI Staining

- **Cell Harvesting:** Both adherent and floating cells were collected after treatment.
- **Staining:** Cells were washed with cold PBS and resuspended in Annexin V binding buffer. FITC-conjugated Annexin V and propidium iodide (PI) were added to the cell suspension.
- **Flow Cytometry:** The stained cells were incubated in the dark for 15 minutes at room temperature and then analyzed by flow cytometry. Annexin V-positive cells were considered apoptotic.

Cell Viability Assay (CellTiter-Glo®)

- **Assay Procedure:** After the treatment period, the cell culture plates were equilibrated to room temperature. CellTiter-Glo® reagent was added to each well.
- **Measurement:** The plates were placed on an orbital shaker for 2 minutes to induce cell lysis and then incubated at room temperature for 10 minutes to stabilize the luminescent signal. Luminescence was recorded using a plate reader.
- **Data Analysis:** The EC50 values were calculated from dose-response curves.

Gene Expression Analysis (RNA-Seq)

- **RNA Extraction:** Total RNA was extracted from treated and control cells using an RNeasy Kit.
- **Library Preparation and Sequencing:** RNA quality was assessed, and sequencing libraries were prepared. Sequencing was performed on a high-throughput sequencing platform.
- **Data Analysis:** Raw sequencing reads were processed, aligned to the human genome, and differential gene expression analysis was performed. Gene ontology (GO) analysis was used to identify enriched biological pathways, including those related to apoptosis and cell cycle.

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References

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